

But-3-yn-2-amine hydrochloride CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **But-3-yn-2-amine hydrochloride**

Cat. No.: **B1338645**

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But-3-yn-2-amine Hydrochloride: A Technical Profile

This document provides a detailed overview of **But-3-yn-2-amine hydrochloride**, a chemical compound of interest to researchers and professionals in drug development and chemical synthesis.

Core Chemical Identifiers

But-3-yn-2-amine hydrochloride is a chemical intermediate with various applications in scientific research. Depending on its stereochemistry, it is identified by different CAS numbers. The molecular formula for all forms is C₄H₈CIN, and the molecular weight is consistently reported as 105.57 g/mol .[\[1\]](#)[\[2\]](#)

A summary of the key identifiers for **But-3-yn-2-amine hydrochloride** and its stereoisomers is presented in the table below.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
But-3-yn-2-amine hydrochloride (Racemic/Unspecified)	42105-26-0[2][3]	C ₄ H ₈ CIN	105.57[2]
(S)-But-3-yn-2-amine hydrochloride	1414960-66-9[1]	C ₄ H ₈ CIN	105.57[1]
(R)-But-3-yn-2-amine hydrochloride	869349-15-5	C ₄ H ₈ CIN	105.57

Physicochemical Properties

But-3-yn-2-amine hydrochloride is typically a solid at room temperature.[3] For optimal stability, it should be stored at 4°C, protected from light and moisture.[1][3] The purity of commercially available **But-3-yn-2-amine hydrochloride** is generally high, often exceeding 97%. [1][2][3]

Property	Value
Physical Form	Solid[3]
Purity	≥97%[1][2][3]
Storage Conditions	4°C, protect from light, sealed storage, away from moisture[1][3]

Applications in Research and Development

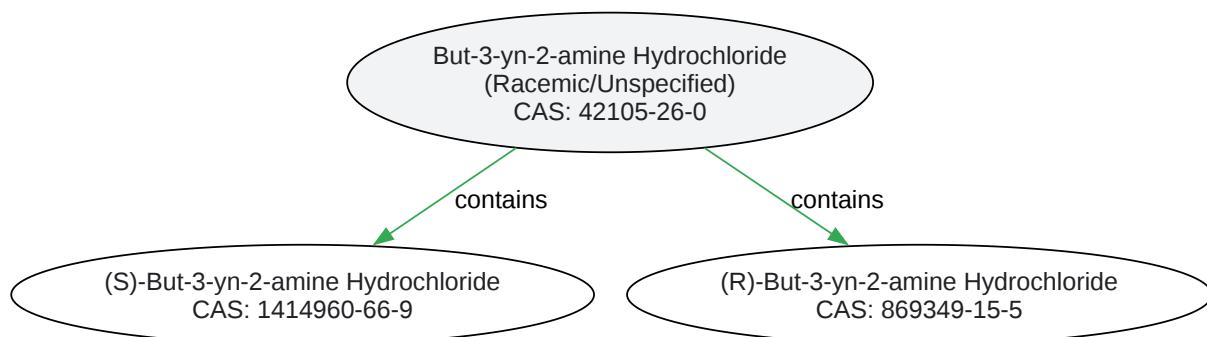
But-3-yn-2-amine hydrochloride serves as a versatile building block in organic synthesis. Its applications are wide-ranging, from the synthesis of various organic compounds to being a starting material in drug development and biological research.[2] The presence of a terminal alkyne and an amine group makes it a valuable reagent for introducing these functionalities into more complex molecules. In recent years, there has been growing interest in the potential of **But-3-yn-2-amine hydrochloride** in the development of new pharmaceutical agents.[2]

Safety Information

Appropriate safety measures must be taken when handling **But-3-yn-2-amine hydrochloride**. It is essential to use this compound in a well-ventilated area and to wear appropriate personal protective equipment. Animal studies have indicated that high concentrations of this compound may lead to respiratory distress and neurological issues.[\[2\]](#)

Logical Relationship of But-3-yn-2-amine Hydrochloride Stereoisomers

The relationship between the racemic mixture and its constituent enantiomers can be visualized as a hierarchical structure. The general, unspecified compound branches into its specific stereoisomers.



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Caption: Hierarchical relationship of **But-3-yn-2-amine hydrochloride** and its stereoisomers.

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- To cite this document: BenchChem. [But-3-yn-2-amine hydrochloride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1338645#but-3-yn-2-amine-hydrochloride-cas-number-and-molecular-weight>]

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